

5-Chloro-3-methylpyridine-2-carbonitrile physical properties

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Compound of Interest

Compound Name: 5-Chloro-3-methylpyridine-2-carbonitrile

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Technical Guide: 5-Chloro-3-methylpyridine-2-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties and synthesis of **5-Chloro-3-methylpyridine-2-carbonitrile**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document is intended to serve as a foundational resource for professionals engaged in research and development activities involving this molecule.

Core Physical Properties

Precise experimental determination of all physical properties for **5-Chloro-3-methylpyridine-2-carbonitrile** is not readily available in published literature. The following table summarizes key identifiers and predicted physical characteristics derived from computational models. These values provide useful estimations for experimental design and computational studies.

Property	Value	Source
Molecular Formula	C ₇ H ₅ ClN ₂	[1] [2]
Molecular Weight	152.58 g/mol	[1] [2]
CAS Number	156072-84-3	[1] [3]
Predicted Boiling Point	215.2 ± 35.0 °C at 760 mmHg	[4]
Predicted Density	1.43 ± 0.1 g/cm ³	[4]
Predicted pKa	-5.03 ± 0.20	[4]
Predicted Solubility	Data not available. Expected to have low solubility in water and be soluble in organic solvents like ethyl acetate and dichloromethane based on its structure and the solvents used in its synthesis.	
Appearance	White to off-white solid	[4]

Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **5-Chloro-3-methylpyridine-2-carbonitrile** are not detailed in the available literature, a method for its synthesis has been described.

Synthesis of 5-Chloro-3-methylpyridine-2-carbonitrile[3]

This protocol outlines a palladium-catalyzed cyanation reaction.

Materials:

- 2-Bromo-5-chloro-3-methylpyridine
- Zinc cyanide (Zn(CN)₂)
- Tris(dibenzylideneacetone)dipalladium(0) (Pd₂(dba)₃)

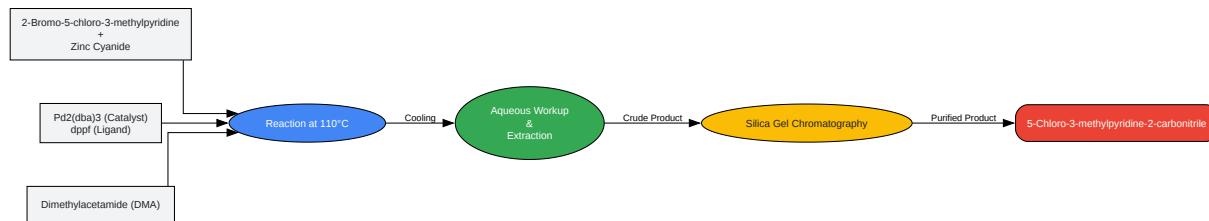
- 1,1'-Bis(diphenylphosphino)ferrocene (dppf)
- Dimethylacetamide (DMA)
- Water
- Ethyl acetate
- Hexane
- Silica gel

Procedure:

- To a solution of 2-Bromo-5-chloro-3-methylpyridine in dimethylacetamide, add zinc cyanide, tris(dibenzylideneacetone)dipalladium(0), and 1,1'-bis(diphenylphosphino)ferrocene.
- Heat the reaction mixture to 110 °C and maintain for 4 hours.
- After the reaction is complete, cool the mixture to room temperature.
- Dilute the reaction mixture with water and perform an extraction with ethyl acetate.
- Combine the organic phases and concentrate under reduced pressure.
- Purify the resulting residue by silica gel column chromatography using a gradient of 0-60% ethyl acetate in hexane to yield **5-Chloro-3-methylpyridine-2-carbonitrile**.

Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **5-Chloro-3-methylpyridine-2-carbonitrile**.



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Synthesis of **5-Chloro-3-methylpyridine-2-carbonitrile**.

Disclaimer: The physical property data presented in this guide are based on computational predictions and should be used as estimations. Experimental verification is recommended for precise applications. The provided synthesis protocol is a summary of a literature procedure and should be adapted and optimized with appropriate laboratory safety precautions.

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